

Application Notes and Protocols for "NAMI-A" in Western Blot Analysis

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Compound of Interest

Compound Name: *Namia*

Cat. No.: *B8209524*

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These application notes provide a comprehensive guide for utilizing Western blot analysis to investigate the effects of the anti-cancer agent NAMI-A on cellular signaling pathways. The protocols and data presented are based on established research and are intended to serve as a starting point for your own investigations.

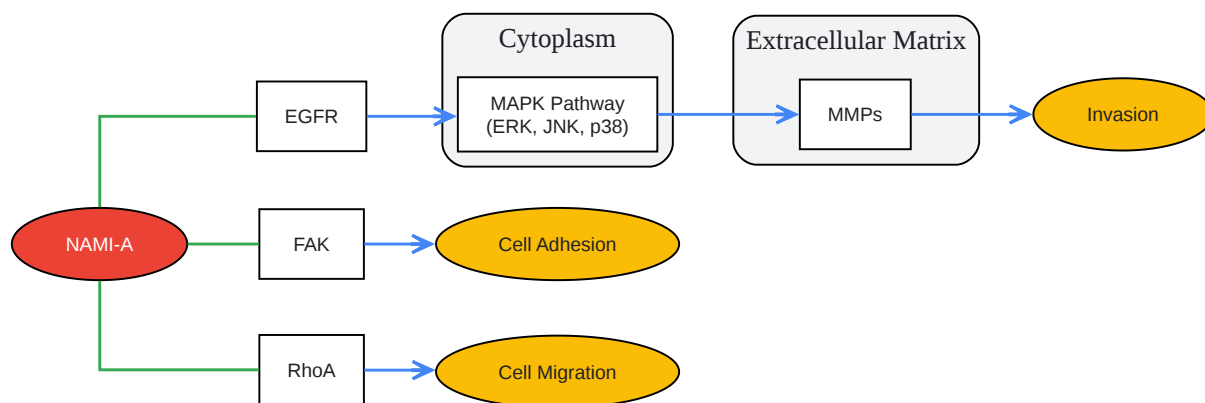
NAMI-A, a ruthenium-based compound, is known for its anti-metastatic properties. Its mechanism of action involves the modulation of key proteins involved in cell adhesion, migration, and invasion. Western blot analysis is a crucial technique to elucidate these molecular mechanisms by quantifying the changes in protein expression levels upon NAMI-A treatment.

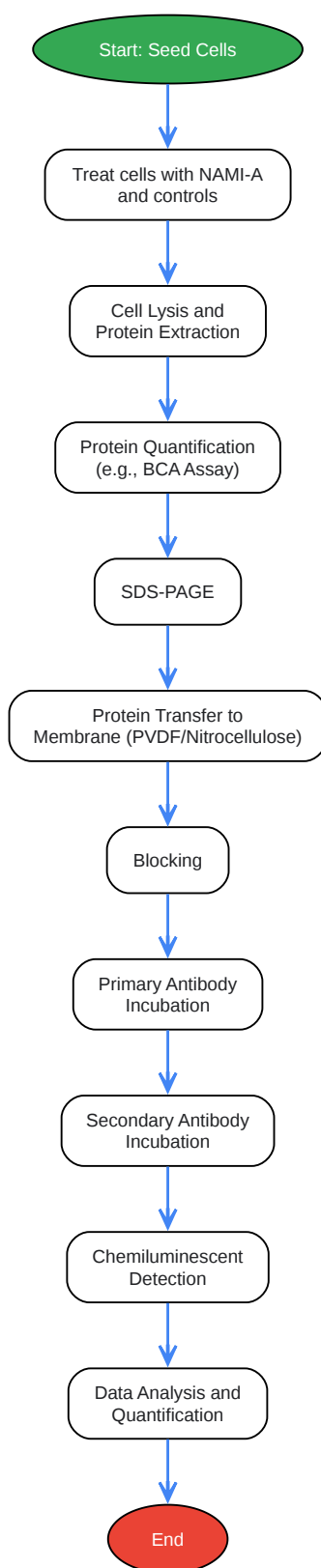
Key Signaling Pathways Modulated by NAMI-A

NAMI-A has been shown to impact several critical signaling pathways that regulate cancer cell metastasis. Understanding these pathways is essential for designing and interpreting Western blot experiments.

One of the primary pathways affected by NAMI-A involves the regulation of cell adhesion and migration. NAMI-A has been observed to modulate the expression and activation of proteins such as Focal Adhesion Kinase (FAK) and RhoA, which are central to these processes.

Furthermore, NAMI-A can influence the activity of matrix metalloproteinases (MMPs), enzymes critical for the degradation of the extracellular matrix, a key step in tumor invasion.





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